

# Personal protective equipment for handling MK6-83

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## Compound of Interest

Compound Name: MK6-83

Cat. No.: B1676625

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## Essential Safety and Handling Guide for MK6-83

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MK6-83** (CAS 1062271-24-2).<sup>[1][2][3][4]</sup> It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment.

## Compound Identification and Hazards

**MK6-83** is a synthetic organic compound that acts as a potent and specific agonist of the transient receptor potential mucolipin-1 (TRPML1) channel.<sup>[1]</sup> While specific toxicology data is limited, the compound should be handled with care as a potentially hazardous substance. A thorough risk assessment should be conducted before beginning any experimental work.

Physicochemical Properties:

| Property          | Value  |
|-------------------|--|
| IUPAC Name        | 5-methyl-N-[2-(piperidin-1-yl)phenyl]thiophene-2-sulfonamide                 |
| CAS Number        | 1062271-24-2   |
| Molecular Formula | C <sub>16</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> S <sub>2</sub> |
| Molecular Weight  | 336.47 g/mol   |
| Appearance        | Solid Powder   |

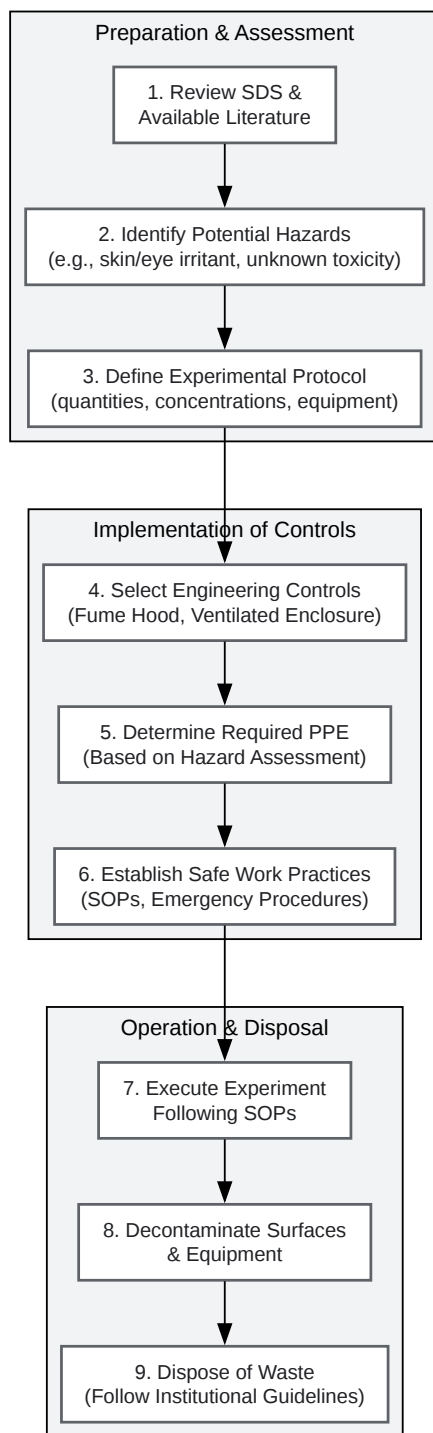
| Solubility | Soluble in DMSO (≥ 10 mM) |

Sources:

## Risk Assessment and Control Workflow

Before handling **MK6-83**, a systematic risk assessment is mandatory. This process involves identifying potential hazards and implementing appropriate control measures to minimize exposure. The following workflow outlines the necessary steps.

## Workflow for Safe Handling of MK6-83



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Caption: Risk assessment and control workflow for **MK6-83**.

## Personal Protective Equipment (PPE)

A risk assessment based on the specific experimental conditions will determine the exact PPE required. However, the following table summarizes the minimum and recommended PPE for handling **MK6-83** in a laboratory setting.

| Protection Type | Minimum Requirement   | Recommended for Higher Risk Tasks*  |
|-----------------|---|---|
| Body            | Flame-resistant lab coat.   | Chemical-resistant apron over lab coat.   |
| Eye & Face      | ANSI Z87.1-compliant safety glasses with side shields.            | Chemical splash goggles. A face shield should be worn in addition to goggles when there is a significant splash hazard.                                       |
| Hand            | Standard nitrile gloves (ensure to check for breakthrough times). | Double-gloving or using heavy-duty chemical-resistant gloves.   |
| Footwear        | Closed-toe shoes.   | N/A   |
| Respiratory     | Not required when handled in a certified chemical fume hood.      | A NIOSH-approved respirator may be necessary if working outside a fume hood or if aerosolization is possible. Consult with your institution's EHS department. |

\*Higher risk tasks include handling large quantities, preparing stock solutions, or procedures with a high likelihood of splashing or aerosol generation.

## Operational Plan: Handling and Storage

Engineering Controls:

- Always handle solid **MK6-83** and its solutions in a certified chemical fume hood to minimize inhalation exposure.

### Handling Procedures:

- Preparation: Before starting, ensure all required PPE is donned correctly and the fume hood is functioning properly. Prepare all necessary equipment and reagents.
- Weighing: When weighing the solid compound, do so on a tared weigh paper or in a container within the fume hood. Avoid generating dust.
- Solution Preparation: To prepare solutions, slowly add the solvent (e.g., DMSO) to the solid **MK6-83** to prevent splashing. If heating or sonication is required to dissolve the compound, ensure the container is appropriately sealed or vented to avoid pressure buildup.
- Post-Handling: After handling, wipe down the work area in the fume hood with an appropriate solvent (e.g., 70% ethanol), and wash hands thoroughly.

### Storage:

- Store solid **MK6-83** in a cool, dry, and dark place.
- For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.
- Stock solutions in DMSO should be stored at -20°C for up to one year or at -80°C for up to two years.

## Disposal Plan

All waste containing **MK6-83** must be treated as hazardous chemical waste.

### Waste Streams:

- Solid Waste: Contaminated PPE (gloves, weigh papers), and empty containers should be collected in a designated, sealed hazardous waste bag or container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with incompatible waste streams.

### Disposal Protocol:

- Segregate waste into solid and liquid streams.
- Label all waste containers clearly with "Hazardous Waste" and list the chemical contents, including **MK6-83** and any solvents.
- Store waste containers in a designated satellite accumulation area.
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Follow all local, state, and federal regulations for hazardous waste disposal.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling MK6-83]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676625#personal-protective-equipment-for-handling-mk6-83]

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